

# Application Notes and Protocols: 3'-Methylbiphenyl-3-carboxylic acid as a Pharmaceutical Intermediate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3'-Methylbiphenyl-3-carboxylic acid

Cat. No.: B118000

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3'-Methylbiphenyl-3-carboxylic acid** (CAS No. 158619-46-6) is a biphenyl carboxylic acid derivative that serves as a valuable intermediate in the synthesis of complex organic molecules for the pharmaceutical industry.[1][2][3][4] Its structural motif is prevalent in a class of drugs known as angiotensin II receptor blockers (ARBs), or "sartans," which are widely prescribed for the treatment of hypertension and related cardiovascular conditions. While the specific end-product pharmaceuticals derived from **3'-Methylbiphenyl-3-carboxylic acid** are not extensively disclosed in publicly available literature, its chemical structure strongly suggests its utility as a key building block for analogues of existing drugs or novel therapeutic agents targeting the renin-angiotensin system.

This document provides detailed application notes on the synthesis of **3'-Methylbiphenyl-3-carboxylic acid** and general protocols relevant to its use as a pharmaceutical intermediate.

## Physicochemical Properties

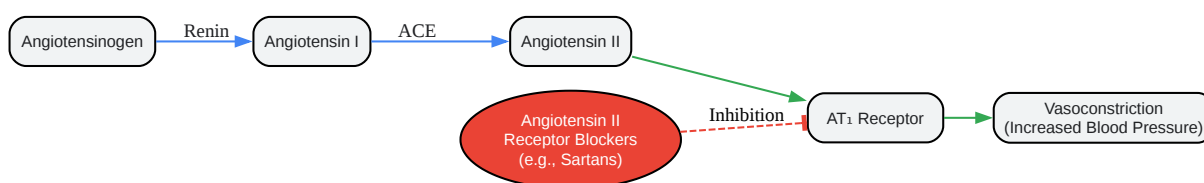
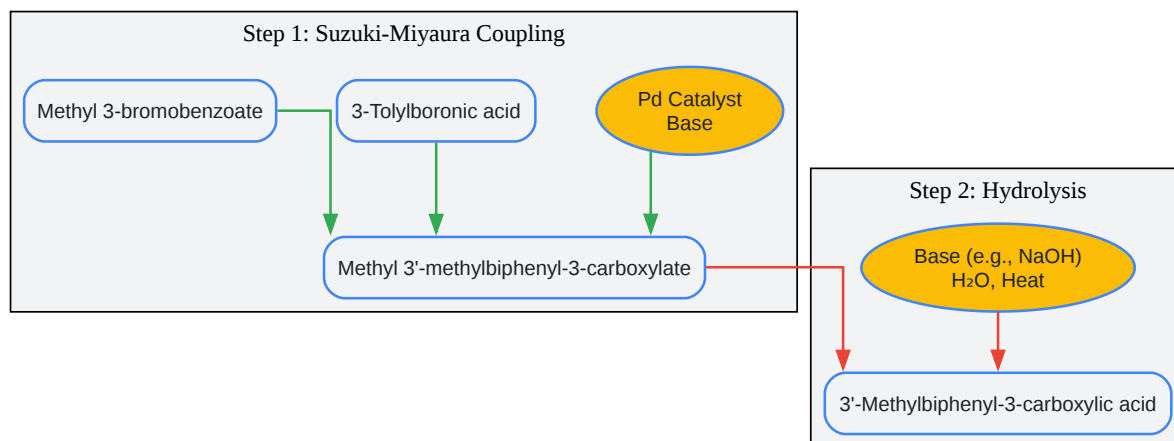
Property	Value	Reference
CAS Number	158619-46-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	212.24 g/mol	<a href="#">[3]</a>
Appearance	Pale brown solid	<a href="#">[3]</a>
Solubility	Slightly soluble in water	<a href="#">[1]</a> <a href="#">[2]</a>
Storage	Room Temperature, Sealed in dry conditions	<a href="#">[3]</a>

## Synthetic Application: Preparation of 3'-Methylbiphenyl-3-carboxylic acid

The primary application of this intermediate is in multi-step syntheses of pharmacologically active molecules. The synthesis of **3'-Methylbiphenyl-3-carboxylic acid** itself is a critical first step. A common and efficient method for its preparation involves a Suzuki-Miyaura cross-coupling reaction followed by hydrolysis.[\[5\]](#)

### Synthetic Scheme

The two-step synthesis involves the palladium-catalyzed cross-coupling of methyl 3-bromobenzoate with 3-tolylboronic acid to form methyl 3'-methylbiphenyl-3-carboxylate, which is subsequently hydrolyzed to yield the final product.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3'-METHYL-BIPHENYL-3-CARBOXYLIC ACID CAS#: 158619-46-6 [amp.chemicalbook.com]
- 2. 3'-METHYL-BIPHENYL-3-CARBOXYLIC ACID | 158619-46-6 [chemicalbook.com]

- 3. 3'-METHYL-BIPHENYL-3-CARBOXYLIC ACID | 158619-46-6 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 4. [fishersci.fi](https://fishersci.fi) [[fishersci.fi](https://fishersci.fi)]
- 5. methyl 3'-methylbiphenyl-3-carboxylate synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: 3'-Methylbiphenyl-3-carboxylic acid as a Pharmaceutical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118000#use-of-3-methylbiphenyl-3-carboxylic-acid-as-a-pharmaceutical-intermediate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)